

# role of 9,12-Octadecadienal in insect pheromone systems

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## Compound Focus: 9,12-Octadecadienal

CAS No.: 26537-70-2

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## Chemical Profile and Biological Role

(9Z,12Z)-**9,12-Octadecadienal**, also known as linoleic aldehyde, is a Type I pheromone, characterized by a C18 chain with multiple double bonds and a terminal aldehyde functional group [1].

The table below summarizes its core chemical characteristics:

Property	Description
Systematic Name	(9Z,12Z)-9,12-Octadecadienal
Common Abbreviations	Z9,Z12-18:Ald
Chemical Formula	C <sub>18</sub> H <sub>32</sub> O
Molecular Weight	264.45 g/mol
Chemical Class	Long-chain, polyunsaturated aldehyde
Functional Group	Aldehyde
Double Bonds	Two double bonds at positions 9 and 12 (Z configuration)

This compound functions as a sex pheromone component released by females to attract males over long distances. Its effectiveness is highly dependent on being part of a specific blend with other compounds [2] [1].

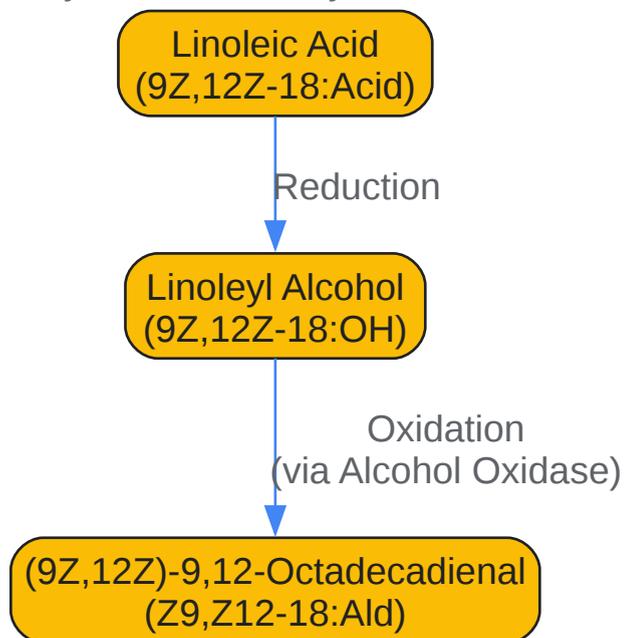
The table below details its role in the pheromone blends of key moth species:

Species	Pheromone Blend Components & Ratios	Function in Blend
<b>Fall Webworm</b> ( <i>Hyphantria cunea</i> )	Z9,Z12-18:Ald (I), Z9,Z12,Z15-18:Ald (II), c9,10-epoxy-3Z,6Z-21:Hd (III), c9,10-epoxy-1,3Z,6Z-21:Ht (IV) [3] [4] [2]	Essential component; optimal male attraction requires a specific ratio with epoxy components (II, III, IV) [2].
<b>Saltmarsh Caterpillar Moth</b> ( <i>Estigmene acrea</i> )	Z9,Z12-18:Ald, Z9,Z12,Z15-18:Ald, c9,10-epoxy-3Z,6Z-21:Hd [2]	A component of a multi-compound pheromone system.

## Biosynthetic Pathway

The biosynthesis of Z9,Z12-18:Ald proceeds from dietary linoleic acid and involves key steps of reduction and oxidation, rather than a unique desaturase [3] [5].

## Biosynthetic Pathway of Z9,Z12-18:Ald



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*Biosynthesis proceeds via reduction to alcohol followed by oxidation.*

## Experimental Analysis and Identification

Identifying and quantifying Z9,Z12-18:Ald in pheromone gland extracts requires a combination of analytical techniques and behavioral assays.

### Sample Preparation

- **Source:** Extract pheromone glands from calling (mating-ready) female moths [4].
- **Solvent:** Use high-purity solvents like hexane or dichloromethane for extraction [4].

### Analytical Techniques

- **Gas Chromatography-Mass Spectrometry (GC-MS):** The primary tool for identification. The compound is identified by comparing its **retention time** and **mass spectrum** with those of a synthetic standard [5] [4].

- **Gas Chromatography-Electroantennographic Detection (GC-EAD):** This technique is crucial for confirming biological activity. The GC effluent is split, with one part going to the MS detector and the other to a prepared male moth antenna. A neural response (EAD) coinciding with the compound's retention time confirms it is an antennally active component [6].

## Key Identification Criteria

- **Mass Spectrum:** Expected key ions include molecular ion  $M^+$  at  $m/z$  264, and characteristic fragments from cleavage adjacent to double bonds and aldehyde group [2].
- **Co-injection:** The definitive confirmation test. A sample is co-injected with a synthetic standard; the disappearance of a peak or formation of a single larger peak confirms identity [4].

## Research Applications and Protocols

### Field Evaluation Protocol

To confirm the compound's activity in nature, field trapping experiments are conducted.

- **Lure Preparation:** Load synthetic Z9,Z12-18:Ald, alone and in blends, onto inert substrates like gray rubber septa [4].
- **Trap Setup:** Use traps such as Unitraps, baited with the lures, and place them in the field according to a randomized block design [4].
- **Data Collection:** Check traps regularly (e.g., every 1-2 days) and count the number of male moths captured. Data is analyzed to determine which blend is most attractive [4].

### Advanced Research Context

- **Enzyme Selectivity:** Research on *H. cunea* indicates the final alcohol oxidase in the pheromone gland has **low substrate selectivity**. It can oxidize various fatty alcohols to aldehydes, meaning the specificity of the pheromone blend is largely determined by the precise composition of alcohol precursors available in the gland [3] [5].
- **Pest Control:** This pheromone is used in integrated pest management (IPM) for monitoring and mass trapping. Advanced systems now integrate pheromone-baited traps with machine vision for automated pest identification and counting [7].

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## References

1. Insect Pheromones - an overview | ScienceDirect Topics [sciencedirect.com]
2. Sex pheromone of the fall webworm moth, Hyphantria... | SpringerLink [link.springer.com]
3. Biosynthetic pathways of the sex pheromone components and... [pubmed.ncbi.nlm.nih.gov]
4. Identification and field evaluation of the sex pheromone ... [link.springer.com]
5. Biosynthetic pathways of the sex pheromone components ... [sciencedirect.com]
6. Sex pheromone communication in an insect parasitoid ... [pmc.ncbi.nlm.nih.gov]
7. Research on a machine vision-based electro-killing ... [frontiersin.org]

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